

4-Mercaptopyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Mercaptopyridine

Cat. No.: B010438

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Mercaptopyridine (also known as pyridine-4-thiol) is a heterocyclic thiol compound utilized in various research and development applications, including as a building block in the synthesis of pharmaceuticals and as a component in the development of novel materials. Its reactivity and specific chemical properties necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **4-Mercaptopyridine**, tailored for laboratory and drug development environments. All quantitative data is summarized for clarity, and detailed procedural outlines are provided for key safety measures.

Hazard Identification and Classification

4-Mercaptopyridine is classified as a hazardous substance. The primary hazards are associated with its irritant properties.^{[1][2][3]} It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H315: Causes skin irritation.^{[1][2][3]}
- H319: Causes serious eye irritation.^{[1][2][3]}

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning[\[1\]](#)[\[3\]](#)

Pictograms:

- Exclamation Mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Mercaptopyridine** is presented in the table below. This information is critical for safe storage and handling.

Property	Value	Source
CAS Number	4556-23-4	[3] (--INVALID-LINK--)
Molecular Formula	C5H5NS	[3] (--INVALID-LINK--)
Molecular Weight	111.16 g/mol	[3] (--INVALID-LINK--)
Appearance	Yellow to light yellow crystalline powder	[4] (--INVALID-LINK--)
Odor	Stench	[3] (--INVALID-LINK--)
Melting Point	182 - 189 °C (359.6 - 372.2 °F)	[3] (--INVALID-LINK--)
Boiling Point	No data available	[3] (--INVALID-LINK--)
Flash Point	Not applicable	[2] (--INVALID-LINK--)
Solubility	Slightly soluble in water	[3] (--INVALID-LINK--)

Toxicological Data

Understanding the toxicity of **4-Mercaptopyridine** is fundamental to assessing its risk. The available quantitative toxicological data is limited but provides a key insight into its acute toxicity.

Parameter	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	178 mg/kg	Mouse	Intravenous	[5](--INVALID-LINK--)

Exposure Limits

Occupational exposure limits for **4-Mercaptopyridine** have not been established by major regulatory bodies.[1][3] In the absence of defined limits, it is imperative to minimize exposure to the lowest achievable level through engineering controls, administrative controls, and personal protective equipment.

Organization	Limit	Value
OSHA (PEL)	Not available	N/A
NIOSH (REL)	Not available	N/A
ACGIH (TLV)	Not available	N/A

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is essential when working with **4-Mercaptopyridine** to ensure the safety of all personnel.

Personal Protective Equipment (PPE) Selection

The following table outlines the recommended PPE for handling **4-Mercaptopyridine**. The selection should be based on a thorough risk assessment of the specific procedures being performed.

Body Part	Recommended PPE	Specifications and Rationale
Eyes/Face	Safety glasses with side shields or chemical safety goggles.	As per OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Protects against dust particles and splashes.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber). Lab coat.	Consult glove manufacturer's specifications for chemical compatibility and breakthrough times. A lab coat should be worn to protect street clothing and skin from contamination.
Respiratory	Use only in a well-ventilated area or under a chemical fume hood.	Avoid breathing dust/fume/gas/mist/vapors/spray.[3] If engineering controls are not sufficient, a NIOSH-approved N95 dust mask or higher level of respiratory protection may be required.

Spill Cleanup Procedure

In the event of a spill, a prompt and appropriate response is crucial to mitigate exposure and environmental contamination. The following is a general procedure for cleaning up a solid **4-Mercaptopyridine** spill.

1. Immediate Actions:

- Alert personnel in the immediate area of the spill.
- Evacuate the area if the spill is large or if there is a risk of airborne dust.
- Ensure the area is well-ventilated, preferably within a chemical fume hood.

2. Don Appropriate PPE:

- At a minimum, wear a lab coat, chemical-resistant gloves, and safety goggles. For larger spills, respiratory protection may be necessary.

3. Contain the Spill:

- Prevent the spread of the solid material.

4. Absorb and Collect:

- Carefully sweep or vacuum the solid material. Avoid generating dust.
- Place the collected material into a suitable, labeled, and sealed container for hazardous waste disposal.

5. Decontaminate the Area:

- Wipe the spill area with a damp cloth or paper towels.
- Wash the area with soap and water.
- Collect all cleaning materials in a sealed bag for hazardous waste disposal.

6. Waste Disposal:

- Dispose of the sealed container and cleaning materials as hazardous chemical waste in accordance with local, state, and federal regulations.

7. Reporting:

- Report the spill to the laboratory supervisor and the institutional Environmental Health and Safety (EHS) office.

First Aid Measures

In case of exposure to **4-Mercaptopyridine**, immediate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [1]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately. [1]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [1]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. [1]

Storage and Incompatibility

Proper storage of **4-Mercaptopyridine** is essential to maintain its integrity and prevent hazardous reactions.

Storage Conditions:

- Store in a tightly closed container.[\[1\]](#)[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Some suppliers recommend long-term storage at 2-8°C.
- Store locked up.[\[1\]](#)

Incompatible Materials:

- Strong oxidizing agents.[\[3\]](#)

- Strong bases.[3]

Fire Fighting Measures

While **4-Mercaptopyridine** is not flammable, it is important to be prepared for its involvement in a fire.

Suitable Extinguishing Media:

- Water spray
- Carbon dioxide (CO₂)
- Dry chemical
- Chemical foam[3]

Hazardous Combustion Products:

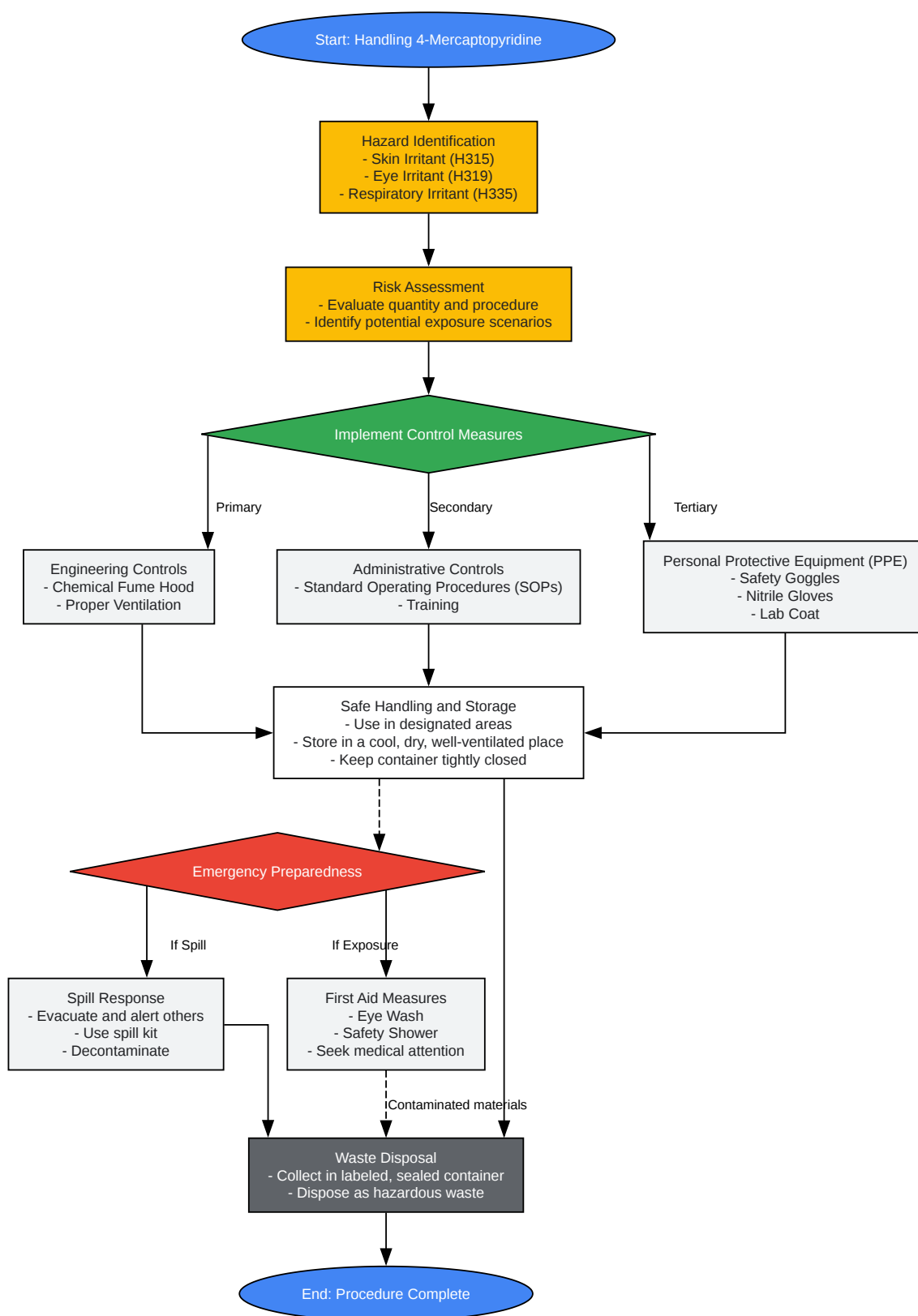
- Nitrogen oxides (NO_x)
- Carbon monoxide (CO)
- Carbon dioxide (CO₂)
- Sulfur oxides[3]

Firefighter Protection:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

Logical Workflow for Safe Handling of 4-Mercaptopyridine

The following diagram illustrates the logical workflow for ensuring the safe handling of **4-Mercaptopyridine**, from initial hazard assessment to emergency response.



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